

Technical Guide: Biosynthesis of Farrerol 7-O-glucoside

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Compound of Interest

Compound Name: *Farrerol 7-O-glucoside*

Cat. No.: *B12421242*

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Executive Summary

Farrerol (6,8-dimethyl-5,7,4'-trihydroxyflavanone) is a pharmacologically significant C-methylated flavonoid exhibiting potent expectorant, anti-inflammatory, and antibacterial properties. Its glycosylated derivative, **Farrerol 7-O-glucoside**, represents a phase II metabolite with enhanced solubility and bioavailability.

This guide delineates the precise biosynthetic pathway, distinguishing itself from generic flavonoid synthesis by highlighting the critical chalcone-stage C-methylation event mediated by RdCMT (Rhododendron dauricum Chalcone Methyltransferase). This document serves as a blueprint for metabolic engineering and enzymatic synthesis.

Molecular Architecture & Biosynthetic Logic

The Biosynthetic Challenge

Standard flavonoids (e.g., Naringenin) lack C-methyl groups. The structural uniqueness of Farrerol lies in the two methyl groups at the C6 and C8 positions of the A-ring.

- **Critical Insight:** Methylation does not occur on the cyclized flavanone (Farrerol). Instead, it occurs on the open-chain Naringenin Chalcone intermediate.

- **Enzyme Specificity:** The enzyme RdCMT is a di-C-methyltransferase that sequentially methylates the 3' and 5' positions of the chalcone A-ring (which correspond to C6 and C8 after cyclization).^{[1][2]}

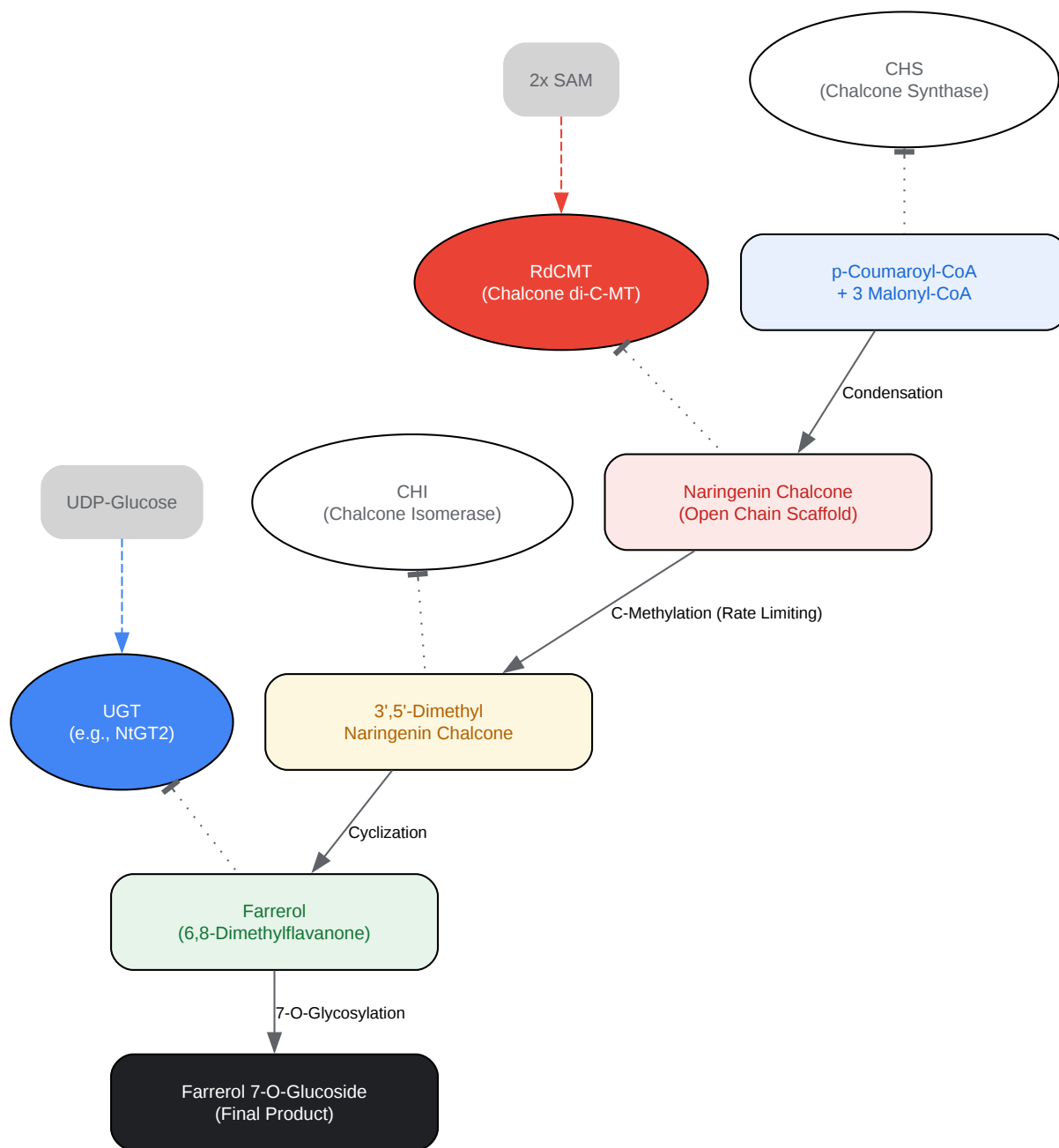
The Pathway Step-by-Step

- **Scaffold Assembly:**
 - Precursors: 1 p-Coumaroyl-CoA + 3 Malonyl-CoA.
 - Enzyme: Chalcone Synthase (CHS).^[3]
 - Product: Naringenin Chalcone (2',4',6',4-tetrahydrochalcone).
- **The "Gatekeeper" Step (C-Methylation):**
 - Enzyme: RdCMT (Chalcone di-C-methyltransferase).^{[1][2][4]}
 - Cofactor: S-Adenosyl methionine (SAM).
 - Mechanism: Two sequential electrophilic attacks by methyl groups on the electron-rich A-ring of the chalcone.
 - Product: 3',5'-Dimethyl Naringenin Chalcone.^[4]
- **Stereospecific Cyclization:**
 - Enzyme: Chalcone Isomerase (CHI).^[3]
 - Mechanism: Intramolecular Michael addition.
 - Product: Ffarrerol (2S)-6,8-dimethyl-5,7,4'-trihydroxyflavanone.
- **Regioselective Glycosylation:**
 - Enzyme: Flavanone 7-O-Glucosyltransferase (F7GT).
 - Candidate Enzymes: NtGT2 (Tobacco), UGT73A10, or CgUGT89AK1 (Citrus).

- Cofactor: UDP-Glucose.[5]
- Product:**Farrerol 7-O-glucoside**.

Pathway Visualization

Biosynthetic Pathway Diagram (DOT)

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Caption: Figure 1. The enzymatic cascade for **Farrerol 7-O-glucoside** biosynthesis. Note the critical intervention of RdCMT at the chalcone stage.

Experimental Protocol: In Vitro Enzymatic Synthesis

This protocol describes the validation of the pathway using recombinant proteins.

Reagents & Setup

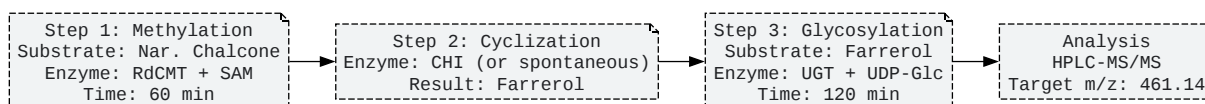
Component	Specification	Role
Substrate	Naringenin Chalcone (98% purity)	Scaffold precursor
Enzyme 1	Recombinant RdCMT (from E. coli BL21)	C-Methylation catalyst
Enzyme 2	Recombinant NtGT2 or UGT73A10	Glycosylation catalyst
Cofactor A	S-Adenosyl methionine (SAM)	Methyl donor
Cofactor B	UDP-Glucose	Glucose donor
Buffer	50 mM Tris-HCl (pH 7.5), 5 mM DTT	Reaction medium

Step-by-Step Workflow

- Protein Expression:
 - Clone RdCMT (GenBank: AKC58474.1) and NtGT2 into pET28a vectors.
 - Express in E. coli BL21(DE3) at 16°C for 20 hours (0.5 mM IPTG induction).
 - Purify via Ni-NTA affinity chromatography.
- Methylation Reaction (Step 1):
 - Mix: 100 µM Naringenin Chalcone + 500 µM SAM + 10 µg purified RdCMT.

- Incubate: 30°C for 60 minutes.
- Validation: Monitor consumption of chalcone (λ_{max} ~370 nm) and appearance of dimethyl-chalcone.
- Note: Spontaneous cyclization to Farrerol may occur slowly; addition of CHI accelerates this to completion.
- Glycosylation Reaction (Step 2):
 - Add: 1 mM UDP-Glucose + 10 μ g purified UGT to the Step 1 mixture.
 - Incubate: 30°C for 2-4 hours.
 - Quench: Add equal volume of ice-cold methanol.
- Analytical Verification:
 - HPLC-MS/MS: C18 column, Gradient 5-95% Acetonitrile in 0.1% Formic Acid.
 - Target Mass: **Farrerol 7-O-glucoside** $[M-H]^-$ = m/z 461.14 (Aglycone 300.10 + Glucose 162 - H₂O).

Experimental Workflow Diagram (DOT)



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Caption: Figure 2. Sequential in vitro synthesis workflow for **Farrerol 7-O-glucoside**.

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